

Application Note: Spectrophotometric Determination of Copper(II) Using Mordant Orange 29

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Compound of Interest

Compound Name: Mordant Orange 29

CAS No.: 6054-86-0

Cat. No.: B1620396

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Introduction & Principle

Copper is a critical trace element in biological systems and a common contaminant in industrial effluents. While AAS and ICP-MS are standard for detection, they are capital-intensive. Spectrophotometry using azo dyes offers a sensitive, portable alternative.

Mordant Orange 29 (MO29) is a pyrazolone-based azo dye. Its structure contains a phenolic hydroxyl group, an azo linkage, and a pyrazolone carbonyl/enol group. These functional groups are positioned to act as a tridentate ligand (O, N, O donor set), forming a stable, colored chelate with Cu(II) ions.

Reaction Mechanism

The determination is based on the complexation reaction between Cu(II) and MO29 in a buffered aqueous medium.

- Ligand Color: Yellow/Orange

- Complex Color: Red/Purple (Bathochromic shift)
- Selectivity: The reaction is pH-dependent, allowing for selective determination in the presence of interfering ions by controlling acidity or using masking agents.

Materials & Instrumentation

Reagents

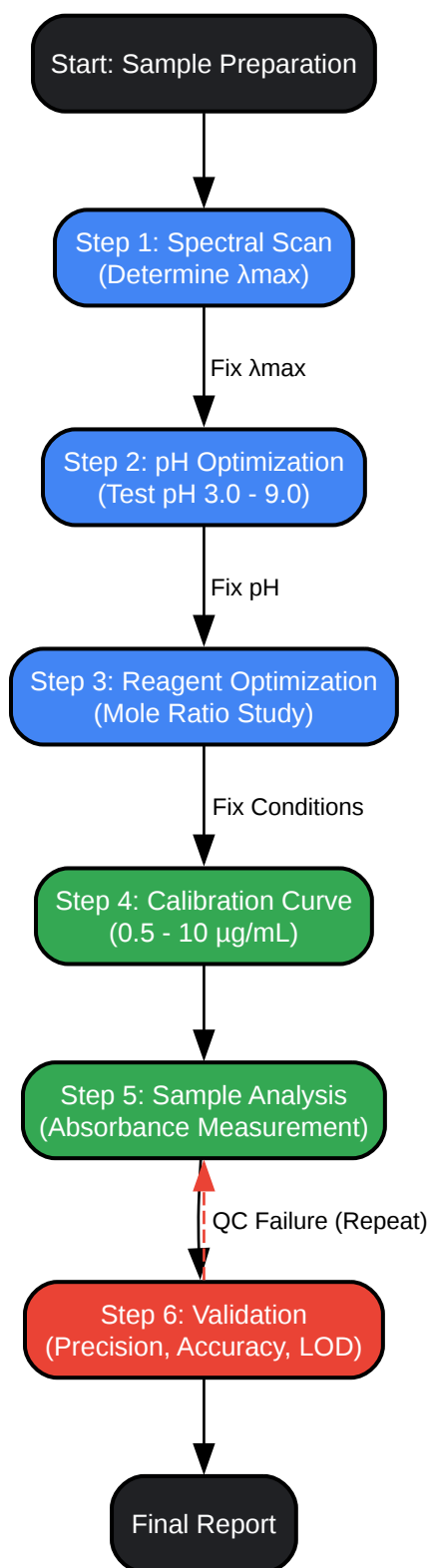
- **Mordant Orange 29 (MO29):** (CAS 20352-64-1). Prepare a M stock solution in 50% ethanol-water.
- **Copper(II) Stock Solution (1000 ppm):** Dissolve 1.000 g of pure copper metal in minimum HNO₃ and dilute to 1 L with distilled water. Alternatively, use .
- **Buffer Solutions:** Acetate buffer (pH 3.0–6.0) and Borate buffer (pH 7.0–9.0).
- **Masking Agents:** Sodium Fluoride (NaF), Sodium Citrate, EDTA (for interference studies).
- **Solvents:** Ethanol (analytical grade), Deionized Water ().

Instrumentation

- **Double-beam UV-Vis Spectrophotometer:** (e.g., Shimadzu UV-1800 or equivalent) with 10 mm matched quartz cuvettes.
- **pH Meter:** Calibrated with standard buffers (pH 4.0, 7.0, 10.0).

Experimental Workflow (Logic Diagram)

The following diagram outlines the critical path for method optimization and routine analysis.



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Caption: Operational workflow for the development and execution of the spectrophotometric copper assay.

Detailed Protocol

Phase 1: Method Optimization (Required for New Batches)

- Determination of
:
 - Prepare a blank solution (Buffer + MO29 + Solvent).
 - Prepare a test solution (Buffer + MO29 + Cu(II) + Solvent).
 - Scan both from 350 nm to 700 nm.
 - Result: The analytical wavelength () is the peak where the difference between the complex absorbance and the reagent blank is maximal (typically 500–550 nm for this class of dyes).
- Optimization of pH:
 - Prepare a series of 10 mL flasks containing fixed Cu(II) () and excess MO29.
 - Adjust pH from 3.0 to 9.0 using appropriate buffers.
 - Measure absorbance at .
 - Selection: Choose the pH yielding maximum stable absorbance (Commonly pH 5.0–6.0 for pyrazolone-Cu complexes).

Phase 2: General Procedure for Determination

- Aliquot Transfer: Transfer a known volume of the sample solution (containing 5–50 of Cu) into a 25 mL volumetric flask.
- pH Adjustment: Add 5 mL of the optimum buffer (e.g., Acetate buffer pH 5.5).
- Reagent Addition: Add 2.0 mL of M MO29 solution.
- Solvent Make-up: If the complex is sparingly soluble in water, add 10 mL of ethanol to solubilize. Dilute to the mark with deionized water.
- Incubation: Allow the mixture to stand for 5–10 minutes at room temperature () to ensure complete complexation.
- Measurement: Measure absorbance at against a reagent blank prepared identically but without copper.

Analytical Figures of Merit

The following parameters must be validated to ensure Trustworthiness of the data.

Parameter	Typical Performance Criteria	Validation Method
Linearity Range		Plot Abs vs. Conc.;
Molar Absorptivity ()		Calculated from Beer's Law slope
Stoichiometry (M:L)	1:1 or 1:2	Job's Method of Continuous Variation
Detection Limit (LOD)		
Precision (RSD)		5 replicates at mid-range conc.

Interference Study

Selectivity is crucial for real-world samples. The following ions are common interferents:

- Interfering:

,

,

,

,

.

- Mitigation:

- Iron (

): Mask with Sodium Fluoride (NaF) or Triethanolamine.

- Nickel/Cobalt: Pre-extraction or pH adjustment (Cu-MO29 kinetics are often faster).

References

- PubChem. (n.d.). **Mordant Orange 29** (Compound). National Library of Medicine. Retrieved from [[Link](#)]
- Marczenko, Z., & Balcerzak, M. (2000). Separation, Preconcentration and Spectrophotometry in Inorganic Analysis. Elsevier. (Standard reference for azo-dye spectrophotometric methods).
- Rao, G. N., et al. (1990). Solvent extraction of Copper(II) with 1-phenyl-3-methyl-4-nitrobenzoyl-5-pyrazolone. Proceedings of the Indian Academy of Sciences. (Provides mechanistic insight into pyrazolone-copper binding).
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